

# Technical Guide: Molecular Characterization and Synthesis of Chlorobis(cyclooctene)iridium(I) Dimer

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## Compound of Interest

|                |                                                   |
|----------------|---------------------------------------------------|
| Compound Name: | <i>Bis(cyclooctene)iridium(I) chloride, dimer</i> |
| CAS No.:       | 12246-51-4                                        |
| Cat. No.:      | B576695                                           |

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## Executive Summary & Chemical Identity[1]

Chlorobis(cyclooctene)iridium(I) dimer, denoted as

, is a premier organometallic precursor used extensively in homogeneous catalysis.[1][2] Unlike its cyclooctadiene (COD) analogue, the cyclooctene (COE) ligands in this complex are monodentate and highly labile. This specific property makes

the preferred starting material for synthesizing sterically crowded or electronically sensitive iridium catalysts, including Crabtree's catalyst for hydrogenation and various C-H activation systems used in late-stage drug functionalization.

## Physicochemical Constants

| Property            | Specification                                        |
|---------------------|------------------------------------------------------|
| IUPAC Name          | Di-μ-chlorotetrakis(cyclooctene)diiridium(I)         |
| Common Abbreviation |                                                      |
| CAS Registry Number | 12246-51-4                                           |
| Empirical Formula   |                                                      |
| Molecular Weight    | 896.13 g/mol                                         |
| Geometry            | Square Planar (at Ir centers)                        |
| Appearance          | Yellow to Orange air-sensitive solid                 |
| Solubility          | Soluble in benzene, DCM, THF; decomposes in alcohols |

## Structural Analysis and Molecular Weight Calculation

The molecular integrity of

relies on the dimeric structure where two iridium atoms are bridged by two chloride ligands.<sup>[1]</sup> Each iridium center is further coordinated by two separate cyclooctene molecules acting as monodentate olefin ligands.

### Formula Derivation

- Iridium (Ir): 2 atoms

$$192.217 \text{ u} = 384.434 \text{ u}$$

- Chlorine (Cl): 2 atoms

$$35.453 \text{ u} = 70.906 \text{ u}$$

- Cyclooctene (

): 4 ligands

[(8

12.011) + (14

1.008)] u = 4

110.20 u = 440.80 u

Total Molecular Weight:

(Note: Minor variations in the second decimal place may occur depending on the specific atomic weight standard used, e.g., IUPAC 2021).

## High-Fidelity Synthesis Protocol

Objective: Synthesize high-purity

free of Ir(III) impurities. Mechanism: Reductive complexation. Iridium(III) is reduced to Iridium(I) by the solvent (alcohol), which serves as the sacrificial reductant.[3]

## Reagents & Materials[2][3][4][5][9][10][11][12][13]

- Precursor: Ammonium hexachloroiridate(III) hydrate

or Iridium(III) chloride hydrate

. [3]

- Ligand: Cyclooctene (cis-cyclooctene), excess.[4]
- Solvent: Isopropyl alcohol (IPA) and degassed Water (2:1 ratio).
- Atmosphere: Nitrogen ( ) or Argon (Ar).

## Step-by-Step Methodology

- System Preparation: Flame-dry a three-neck round-bottom flask equipped with a reflux condenser and a nitrogen inlet. Purge with for 15 minutes.

- Solvent Deoxygenation: Sparge the IPA/Water mixture with nitrogen for 30 minutes prior to use. Rationale: Ir(I) species are susceptible to oxidative addition of  $\text{H}_2$ , leading to decomposition.
- Charge: Add 2.0 g of Iridium salt and 10 mL of cyclooctene to the flask. Add 60 mL of the degassed solvent mixture.
- Reaction (Reflux): Heat the mixture to reflux (  $60^\circ\text{C}$  ) under nitrogen.
  - Observation: The solution will initially be dark brown/red (Ir(III)). Over 2–4 hours, it will transition to a yellow suspension as the Ir(I) dimer precipitates.
- Completion: Continue reflux for 3–4 hours. The reaction is complete when the supernatant is nearly colorless and a heavy yellow precipitate has formed.
- Isolation:
  - Cool the mixture to room temperature under  $\text{N}_2$ .
  - Filter the solid rapidly under a blanket of nitrogen (Schlenk filtration recommended).
  - Wash with cold, degassed ethanol ( 10 mL ) to remove unreacted cyclooctene and byproducts.
- Drying: Dry the yellow solid under high vacuum ( 0.1 mbar ) for 4 hours.

## Self-Validating Checkpoints

- Color Metric: If the product is green or brown, incomplete reduction has occurred. Recrystallize or repeat reflux.
- Solubility Test: A small aliquot should dissolve in

to give a clear yellow solution. Turbidity indicates residual inorganic salts.

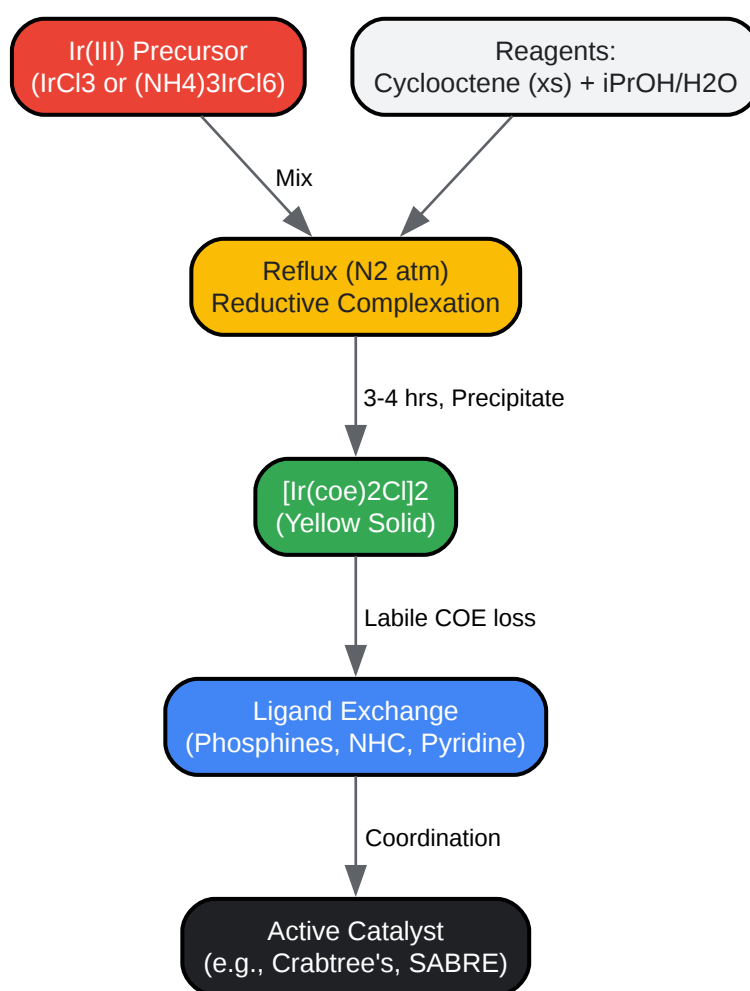
## Mechanistic Workflow & Applications

The utility of

stems from the "Coe Effect"—the cyclooctene ligands are significantly more labile than the chelating cyclooctadiene (COD) ligands found in

. This allows for milder ligand exchange conditions, critical for attaching fragile chiral phosphines or N-heterocyclic carbenes (NHCs).

## Synthesis & Ligand Exchange Workflow



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Figure 1: Logical workflow for the synthesis of the dimer and its subsequent transformation into active catalytic species.

## Key Applications in Drug Development

- C-H Activation & Isotope Labeling: The dimer is a precursor for catalysts used in SABRE (Signal Amplification By Reversible Exchange).[5] This technique hyperpolarizes substrates for NMR, allowing for the detection of trace metabolites or drug intermediates.
  - Mechanism:[5][6]  
  
reacts with pyridine and  
  
to form the active polarization transfer catalyst.[5]
- Asymmetric Hydrogenation: Drug candidates requiring high enantiomeric excess often utilize Iridium-P,N or Iridium-P,P catalysts derived from this dimer. The labile COE ligands allow bulky chiral ligands (e.g., ThrePHOX, BINAP) to coordinate without the harsh heating required to displace COD.
- Hydrofunctionalization: Used in the hydrosilylation of N-heterocycles, a common motif in pharmaceutical compounds.

## References

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